

In-depth Technical Guide: 2-Methyl-1-phenylpentan-3-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1-phenylpentan-3-one

Cat. No.: B2935090

[Get Quote](#)

CAS Number: 23936-95-0

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available information for **2-Methyl-1-phenylpentan-3-one**. Despite extensive searches of scientific databases and chemical literature, detailed experimental protocols, comprehensive quantitative data, and information regarding the biological activity of this specific compound are limited in publicly accessible resources. The information presented herein is based on data aggregated from chemical supplier databases and computational predictions.

Chemical and Physical Properties

A summary of the key physicochemical properties for **2-Methyl-1-phenylpentan-3-one** is provided below. This data is primarily sourced from publicly available chemical databases.

Property	Value	Source
CAS Number	23936-95-0	--INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₂ H ₁₆ O	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	176.25 g/mol	--INVALID-LINK--, --INVALID-LINK--
IUPAC Name	2-methyl-1-phenylpentan-3-one	--INVALID-LINK--
SMILES	CCC(=O)C(C)CC1=CC=CC=C1	--INVALID-LINK--
InChI	InChI=1S/C12H16O/c1-3-12(13)10(2)9-11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3	--INVALID-LINK--
InChIKey	DTLXHCFHRITUHW-UHFFFAOYSA-N	--INVALID-LINK--

Experimental Data

Detailed, peer-reviewed experimental data for **2-Methyl-1-phenylpentan-3-one** is not readily available. Chemical suppliers may offer analytical data such as NMR, HPLC, or LC-MS upon request with a purchase.[\[1\]](#)[\[2\]](#)

Synthesis

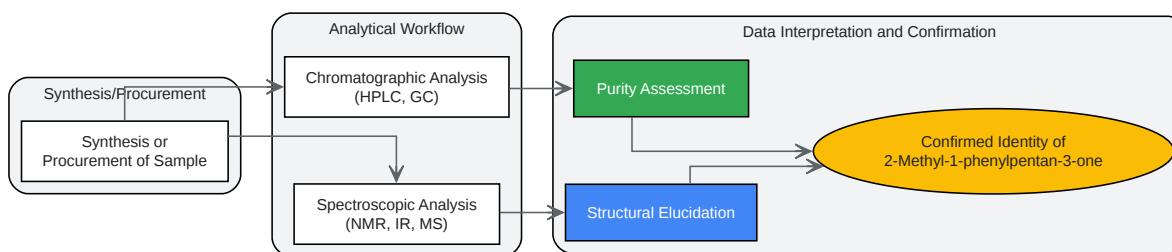
Specific, detailed experimental protocols for the synthesis of **2-Methyl-1-phenylpentan-3-one** (CAS 23936-95-0) are not described in the surveyed scientific literature. General synthetic strategies for structurally similar ketones, such as Friedel-Crafts acylation or the oxidation of corresponding secondary alcohols, could potentially be adapted. However, without experimental validation for this specific molecule, these remain theoretical pathways.

Biological Activity and Signaling Pathways

There is currently no available information in the public domain regarding the biological or pharmacological activity of **2-Methyl-1-phenylpentan-3-one**. Consequently, no signaling pathways associated with this compound have been identified, and as a result, a corresponding diagram cannot be generated at this time. The potential for biological activity exists within the broader class of substituted ketone scaffolds.^[3]

Logical Relationships in Chemical Identification

The conclusive identification of a chemical compound such as **2-Methyl-1-phenylpentan-3-one** relies on a combination of analytical techniques. The logical workflow for confirming the structure and purity of a synthesized or procured sample is outlined below.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the identification of **2-Methyl-1-phenylpentan-3-one**.

This guide will be updated as more information becomes available through published research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 23936-95-0|2-Methyl-1-phenylpentan-3-one|BLD Pharm [bldpharm.com]
- 2. 23936-95-0 | 2-Methyl-1-phenyl-3-pentanone - Moldb [moldb.com]
- 3. 2-Methyl-1-phenylpentan-3-one | 23936-95-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 2-Methyl-1-phenylpentan-3-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2935090#2-methyl-1-phenylpentan-3-one-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com